

Solubility of Methyl phenylpropiolate in organic solvents

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Compound of Interest

Compound Name: *Methyl phenylpropiolate*

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An In-depth Technical Guide to the Solubility of **Methyl Phenylpropiolate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **methyl phenylpropiolate** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility descriptions and provides a standardized experimental protocol for determining solubility, which can be adapted for specific laboratory requirements.

Introduction to Methyl Phenylpropiolate

Methyl phenylpropiolate ($C_{10}H_8O_2$) is an organic compound with a molecular weight of 160.17 g/mol. It is the methyl ester of phenylpropiolic acid and is utilized in various chemical syntheses. Understanding its solubility is crucial for its application in reaction chemistry, purification processes, and formulation development in various industries, including pharmaceuticals.

Solubility of Methyl Phenylpropiolate

While extensive quantitative solubility data (e.g., in g/100 mL or mol/L) for **methyl phenylpropiolate** across a wide range of organic solvents is not readily available in the cited literature, qualitative assessments have been reported. The following table summarizes the available information.

Organic Solvent	Chemical Formula	Qualitative Solubility	Citation
Chloroform	CHCl ₃	Soluble	[1]
Ethanol	C ₂ H ₅ OH	Miscible	[2]
Methanol	CH ₃ OH	Slightly Soluble	[1]

It is generally noted that **methyl phenylpropiolate** is miscible with organic solvents.[\[3\]](#)

However, it is insoluble in water.[\[1\]](#)[\[2\]](#)

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for the gravimetric determination of the solubility of a solid compound like **methyl phenylpropiolate** in an organic solvent. This method can be adapted to specific laboratory conditions and analytical capabilities.

Objective: To determine the solubility of **methyl phenylpropiolate** in a given organic solvent at a specific temperature.

Materials:

- **Methyl phenylpropiolate**
- Selected organic solvent(s) of high purity
- Analytical balance
- Thermostatically controlled shaker or magnetic stirrer with a hot plate
- Centrifuge
- Calibrated thermometer
- Glass vials with airtight seals
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)

- Drying oven

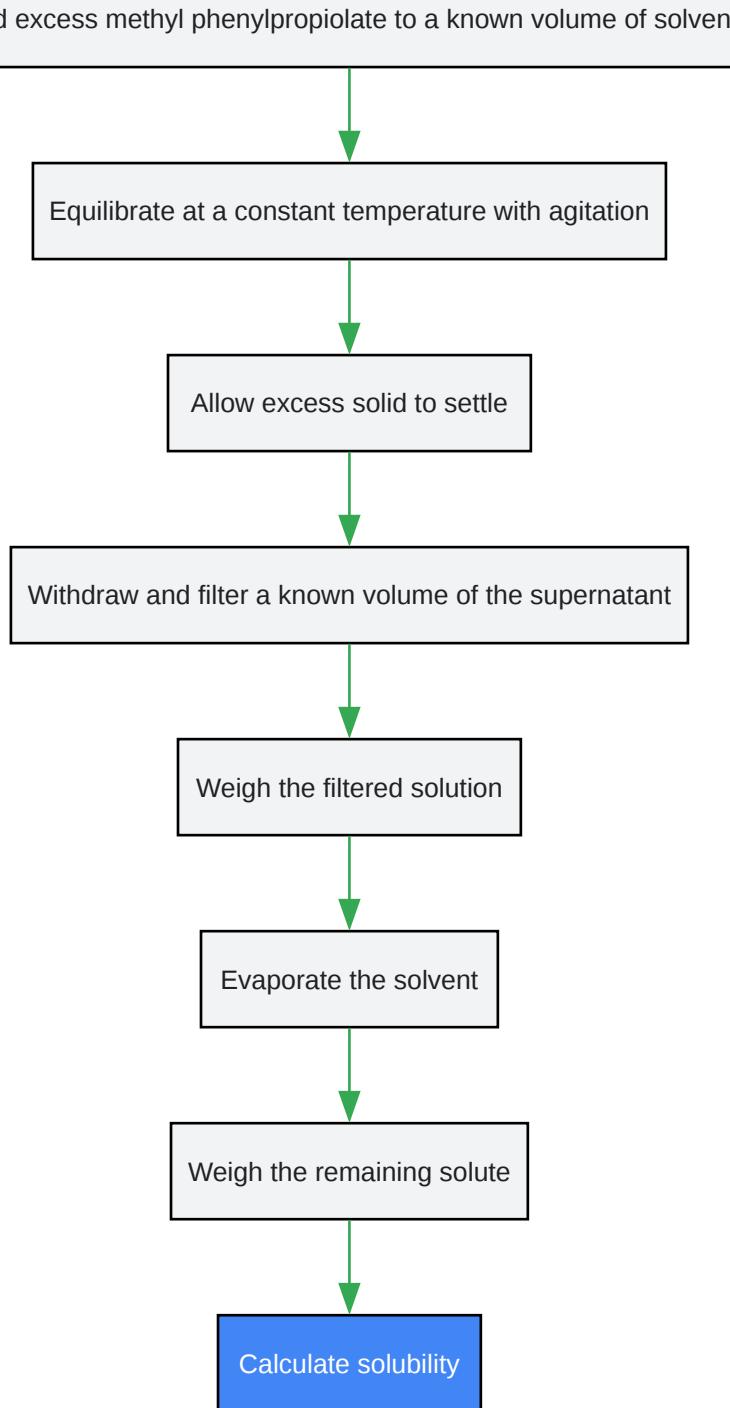
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **methyl phenylpropiolate** to a glass vial containing a known volume of the selected organic solvent. The presence of undissolved solute is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or on a magnetic stirrer set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the solution is saturated. The equilibration time should be determined empirically.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to prevent precipitation upon cooling.
 - Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Weigh the vial containing the filtered saturated solution to determine the mass of the solution.
 - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **methyl phenylpropiolate**. The temperature should be below the boiling point of the solute and the decomposition temperature.

- Once all the solvent has evaporated, allow the vial to cool to room temperature in a desiccator to prevent moisture absorption.
- Weigh the vial containing the dry solute.
- Calculation of Solubility:
 - The mass of the dissolved **methyl phenylpropionate** is the final mass of the vial minus the initial mass of the empty vial.
 - The mass of the solvent is the mass of the solution minus the mass of the dissolved solute.
 - Solubility can be expressed in various units, such as g/100 g of solvent or g/100 mL of solvent.

Workflow for Solubility Determination

Workflow for Gravimetric Solubility Determination



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Caption: A flowchart illustrating the key steps in the gravimetric determination of solubility.

Factors Influencing Solubility

The solubility of **methyl phenylpropionate** in organic solvents is influenced by several factors:

- Polarity of the Solvent: "Like dissolves like" is a fundamental principle of solubility. The polarity of the solvent relative to the polarity of **methyl phenylpropionate** will be a primary determinant of its solubility.
- Temperature: Generally, the solubility of solids in liquids increases with temperature. However, this relationship should be determined experimentally for each solvent system.
- Purity of Components: The presence of impurities in either the solute or the solvent can affect the measured solubility.

Conclusion

While specific quantitative solubility data for **methyl phenylpropionate** is sparse in the available literature, qualitative data indicates its good solubility in common organic solvents like chloroform and ethanol. For precise quantitative measurements, the provided experimental protocol for gravimetric determination offers a reliable methodology. Researchers and drug development professionals are encouraged to perform their own solubility studies under their specific experimental conditions to obtain accurate and relevant data for their applications.

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References

- 1. 103-25-3 CAS MSDS (3-Phenylpropionic acid methyl ester) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Methyl 3-phenylpropionate | C10H12O2 | CID 7643 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Methyl propiolate - Wikipedia [en.wikipedia.org]

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